

An In-depth Technical Guide to the Physical Properties of Ethyl 2-Ethoxyacetate

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Compound of Interest

Compound Name: Ethyl ethoxyacetate

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Introduction

Ethyl 2-ethoxyacetate, a colorless liquid with a characteristic mild, fruity odor, is a versatile organic compound with significant applications across various scientific and industrial domains. [1][2] Its utility as a solvent in coatings, paints, and adhesives, as well as a flavoring agent and an intermediate in pharmaceutical and agricultural chemical synthesis, underscores the importance of a comprehensive understanding of its physical properties. [1][2] This technical guide provides an in-depth overview of the core physical characteristics of ethyl 2-ethoxyacetate, complete with methodologies for their experimental determination.

Core Physical Properties

The fundamental physical properties of ethyl 2-ethoxyacetate are summarized in the table below. These values are critical for its handling, application, and process optimization in research and development.

Physical Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₃	[3][4][5][6]
Molecular Weight	132.16 g/mol	[3][4][5][6]
Boiling Point	156 - 158 °C at 760 mmHg	[3][4][7][8]
Melting Point	Not available	[7]
Density	0.97 - 1.0 g/cm ³ at 25 °C	[3][4][7][8]
Refractive Index (n ²⁰ /D)	1.401 - 1.4025	[3][4][7][8]
Solubility in Water	Insoluble	[1][3]
Flash Point	48 °C (119 °F)	[3][4][8]
Vapor Pressure	2.7 ± 0.3 mmHg at 25°C	[3][4]

Experimental Protocols for Property Determination

Accurate determination of physical properties is paramount for the quality control and application of ethyl 2-ethoxyacetate. The following sections detail standardized experimental protocols for measuring its key physical characteristics.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[9] The Thiele tube method is a common and efficient technique for this determination, especially for small sample volumes.[10]

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube

- Heat source (e.g., Bunsen burner or hot plate)
- Liquid paraffin or other suitable heating oil
- Stand and clamp

Procedure:

- Fill the Thiele tube with the heating oil to a level that will immerse the thermometer bulb and the majority of the test tube.
- Place a small amount of ethyl 2-ethoxyacetate into the small test tube.
- Invert the sealed capillary tube and place it into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube, making sure the heating oil does not contaminate the sample.
- Gently heat the side arm of the Thiele tube.^[11] Convection currents will ensure uniform heating of the oil.^[11]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^[10]^[11]

Determination of Density

Density, the mass per unit volume of a substance, is a fundamental physical property. A straightforward and accurate method for determining the density of a liquid involves the use of

a pycnometer or, for a less rigorous measurement, a graduated cylinder and a balance.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder.[\[12\]](#)[\[13\]](#)
- Carefully add a known volume of ethyl 2-ethoxyacetate (e.g., 10 mL) to the graduated cylinder. Record the exact volume.[\[12\]](#)[\[13\]](#)
- Measure and record the mass of the graduated cylinder containing the ethyl 2-ethoxyacetate.[\[12\]](#)[\[13\]](#)
- Calculate the mass of the ethyl 2-ethoxyacetate by subtracting the mass of the empty graduated cylinder from the mass of the filled cylinder.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- Repeat the measurement at least two more times and calculate the average density to ensure accuracy.[\[13\]](#)

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property that can be used to identify and assess the purity of a substance. An Abbe refractometer is a common instrument for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

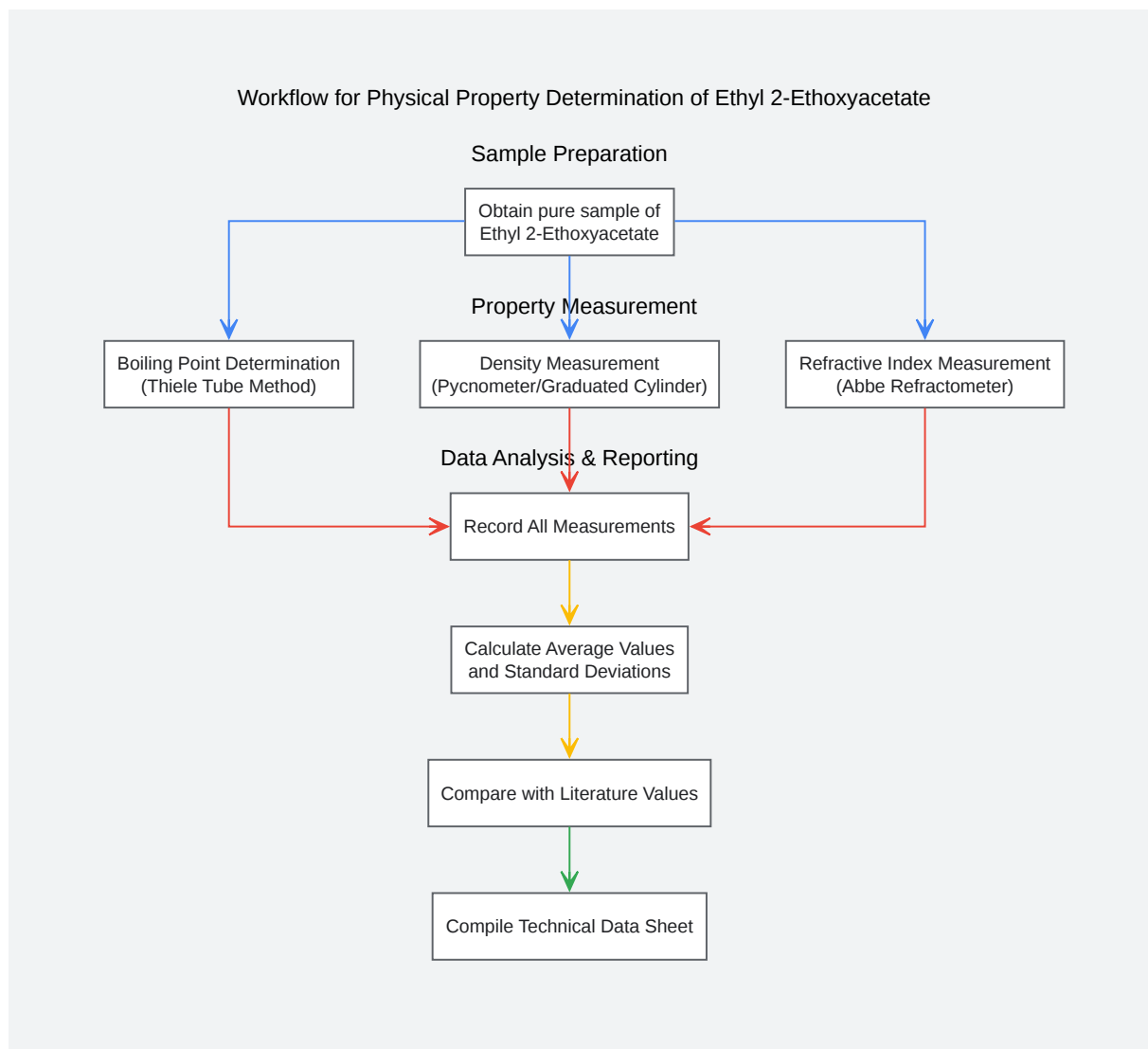
- Dropper or pipette
- Ethyl 2-ethoxyacetate sample
- Solvent for cleaning (e.g., ethanol or acetone)
- Lens paper

Procedure:

- Turn on the Abbe refractometer and the constant temperature water bath, setting the latter to the desired temperature (e.g., 20°C). Allow the refractometer prisms to equilibrate to this temperature.
- Using a clean dropper, place a few drops of ethyl 2-ethoxyacetate onto the surface of the measuring prism.
- Close the illuminating prism and ensure the liquid sample spreads evenly between the two prisms.
- Look through the eyepiece and turn the coarse adjustment knob until the light and dark fields become visible.
- Adjust the chromaticity screw to eliminate any color fringe at the boundary of the light and dark fields, resulting in a sharp, single line.
- Fine-tune the adjustment knob to center the boundary line precisely on the crosshairs of the eyepiece.
- Read the refractive index value from the instrument's scale.
- Clean the prisms thoroughly with a suitable solvent and lens paper after the measurement.

Workflow for Physical Property Determination

The logical sequence for determining the physical properties of ethyl 2-ethoxyacetate can be visualized as a workflow. This ensures a systematic approach to characterizing the compound.



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Caption: A logical workflow for the experimental determination of the physical properties of ethyl 2-ethoxyacetate.

Conclusion

The physical properties of ethyl 2-ethoxyacetate outlined in this guide provide essential data for its safe and effective use in research and industrial applications. The detailed experimental protocols offer a framework for the accurate and reproducible determination of these properties, ensuring consistency and quality in scientific endeavors. Adherence to these standardized methods is crucial for any professional working with this versatile compound.

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